Triethanolamine Borate (CAS 283-56-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Triethanolamine borate*
CAS No.:	*283-56-7*
Cat. No.:	*B108872*

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Abstract

Triethanolamine borate (CAS No. 283-56-7), a versatile chemical compound, is the esterification product of triethanolamine and boric acid. Also known by synonyms such as 2,2',2''-Nitrilotriethyl borate and Boratrane, this white to off-white crystalline solid is valued for its multifunctional properties across a spectrum of industries.[1][2] It serves as a highly effective emulsifier, stabilizer, pH adjuster, corrosion inhibitor, and flame retardant.[1][3][4] Its utility extends to cosmetic and pharmaceutical formulations, agricultural products, industrial cleaning agents, and polymer production.[1] This technical guide provides an in-depth overview of the core properties, synthesis, and applications of **triethanolamine borate**, with a focus on experimental protocols and its mechanisms of action.

Chemical and Physical Properties

Triethanolamine borate is a stable compound under normal conditions, though it is sensitive to moisture.[5] Key quantitative data are summarized in the table below for ease of reference.

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Property	Value	Reference(s)
CAS Number	283-56-7	[1][2][3]
Molecular Formula	$C_6H_{12}BNO_3$	[1][2][3]
Molecular Weight	156.98 g/mol	[1][6][7]
Appearance	White to off-white crystalline solid/powder	[1][3][8]
Melting Point	235-237 °C	[3][8][9]
Boiling Point	149.6 ± 39.0 °C (Predicted)	[4][8]
Solubility	Soluble in water.[10] Recrystallized from acetonitrile.	[9][11]
Purity	≥ 95-98%	[1][2][3][5]

Synthesis of Triethanolamine Borate

The primary method for synthesizing **triethanolamine borate** is through the esterification reaction between triethanolamine and boric acid.[11][12] The reaction can be carried out using various methodologies, including azeotropic distillation and reaction in an aqueous solution.

Experimental Protocol: Synthesis via Azeotropic Distillation

This protocol describes the synthesis of **triethanolamine borate** using toluene as a water-carrying agent to drive the esterification reaction to completion.

Materials:

- Triethanolamine
- Boric Acid
- Toluene

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- Acetonitrile (for recrystallization)

Equipment:

- Round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser
- Heating mantle
- Magnetic stirrer
- Rotary evaporator
- Filtration apparatus
- Vacuum oven

Procedure:

- In a round-bottom flask, dissolve triethanolamine in toluene.
- Add boric acid to the stirred solution.
- Heat the mixture to reflux using a heating mantle. The water formed during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until the calculated amount of water has been collected, indicating the completion of the esterification.[11]
- After the reaction is complete, cool the mixture to room temperature.
- Remove the toluene using a rotary evaporator.
- Purify the crude product by recrystallization from acetonitrile.
- Isolate the white crystalline solid by filtration and dry it under vacuum.[11]

Experimental Protocol: Synthesis in Aqueous Solution

This method provides an environmentally friendly route to **triethanolamine borate**.

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Materials:

- Triethanolamine
- Boric Acid
- Deionized Water
- Acetonitrile (for recrystallization)

Equipment:

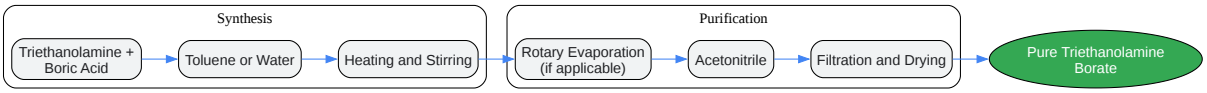
- Reaction flask with a distillation apparatus
- Heating mantle
- Magnetic stirrer
- Filtration apparatus

Procedure:

- To a reaction flask, add boric acid and triethanolamine in a 1:1 molar ratio.[13]
- Add a small amount of water to facilitate the dissolution of the reactants.[13]
- Heat the mixture to 120 °C while stirring.[13]
- Continuously remove the water of condensation using a distillation apparatus until no more water is collected.[13]
- The resulting product can be further purified by recrystallization from acetonitrile.[13]

A logical workflow for the synthesis and purification of **triethanolamine borate** is depicted in the following diagram:

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Synthesis and Purification Workflow

Applications and Mechanisms of Action

Triethanolamine borate's diverse applications stem from its unique chemical structure, which incorporates both a tertiary amine and a borate ester.

Cosmetic and Pharmaceutical Formulations

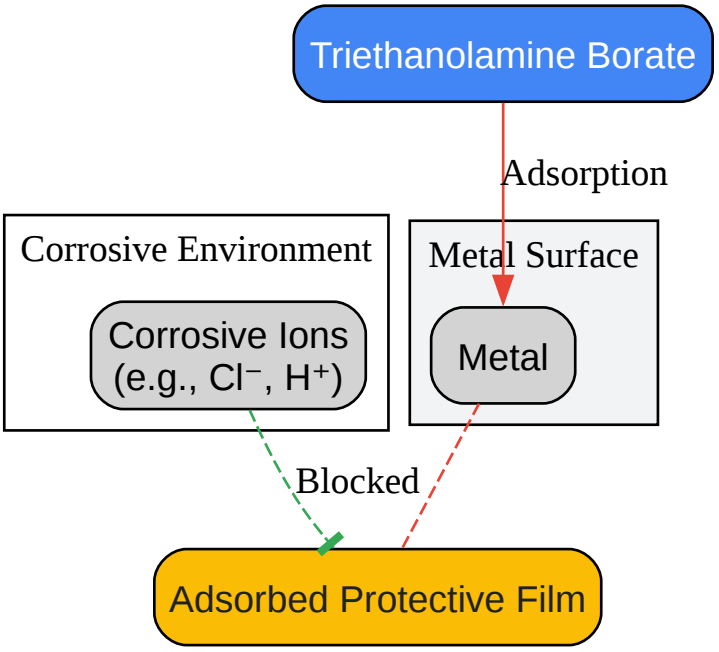
In cosmetic and pharmaceutical products, **triethanolamine borate** functions as an emulsifier, stabilizer, and pH adjuster.[1] Its ability to form stable emulsions is crucial for creating creams and lotions with desirable textures and extended shelf life.[1] As a pH stabilizer, it helps maintain the optimal pH for the activity and stability of active pharmaceutical ingredients, potentially improving their solubility and bioavailability.[1][14]

Corrosion Inhibition

Triethanolamine borate is an effective corrosion inhibitor for metals, particularly in metalworking fluids and coolants.[4] Its mechanism of action involves the adsorption of the molecule onto the metal surface, forming a protective film that isolates the metal from the corrosive environment. This barrier hinders both the anodic and cathodic reactions of the corrosion process.

A proposed mechanism for its role as a corrosion inhibitor is illustrated below:

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Corrosion Inhibition Mechanism

Industrial Applications

- Lubricants: As a lubricating additive, it improves the performance of industrial lubricants by reducing friction and wear.[4][12]
- Flame Retardants: The borate component imparts flame-retardant properties, making it a useful additive for plastics and textiles.[3][4]
- Catalysis: **Triethanolamine borate** contains a Lewis acid (boron) and a Lewis base (tertiary amine), making it an effective catalyst for certain reactions, such as the cycloaddition of CO2 with epoxides.[15]
- Polymer Production: It is used as a curing or hardening agent for epoxy resins, resulting in polymers with excellent chemical stability, moisture resistance, and adhesive properties.[1][15]

Safety and Handling

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Triethanolamine borate is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3][8]

Precautionary Measures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[8]
- Wear protective gloves, protective clothing, eye protection, and face protection.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8]
- Store in a well-ventilated place. Keep the container tightly closed.[8]

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Triethanolamine borate (CAS 283-56-7) is a multifunctional compound with a well-established profile of properties and applications. Its synthesis is straightforward, and its utility in various industrial and commercial sectors is significant. For researchers and professionals in drug development, its role as a stabilizer and pH adjuster in formulations is of particular interest. Further research into its applications, particularly in the development of advanced materials and green chemistry, is warranted.

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- To cite this document: BenchChem. [Triethanolamine Borate (CAS 283-56-7): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108872/docs#triethanolamine-borate-cas-283-56-7-a-comprehensive-technical-guide]

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